

# Physical & Chemical Properties of 2-Fluorobutane

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## Compound Focus: 2-Fluorobutane

CAS No.: 359-01-3

Cat. No.: S617584

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The table below summarizes key properties of **2-Fluorobutane** (CAS No. 359-01-3) that are essential for planning purification processes and safety protocols [1] [2].

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>9</sub> F [1] [2]
Molecular Weight	76.11 g/mol [1] [2]
Boiling Point	25.25 - 25.27 °C (at 765 Torr) [2]
Melting Point	-121.4 °C [2]
Density	0.7884 g/cm <sup>3</sup> (at 0 °C) [2]
Flash Point	-27.8 ± 11.6 °C (Calculated) [2]
Solubility in Water	1.1 g/L (at 25 °C) [2]
Refractive Index	1.3403 (at 12 °C) [2]
Synonyms	sec-Butyl fluoride [2]

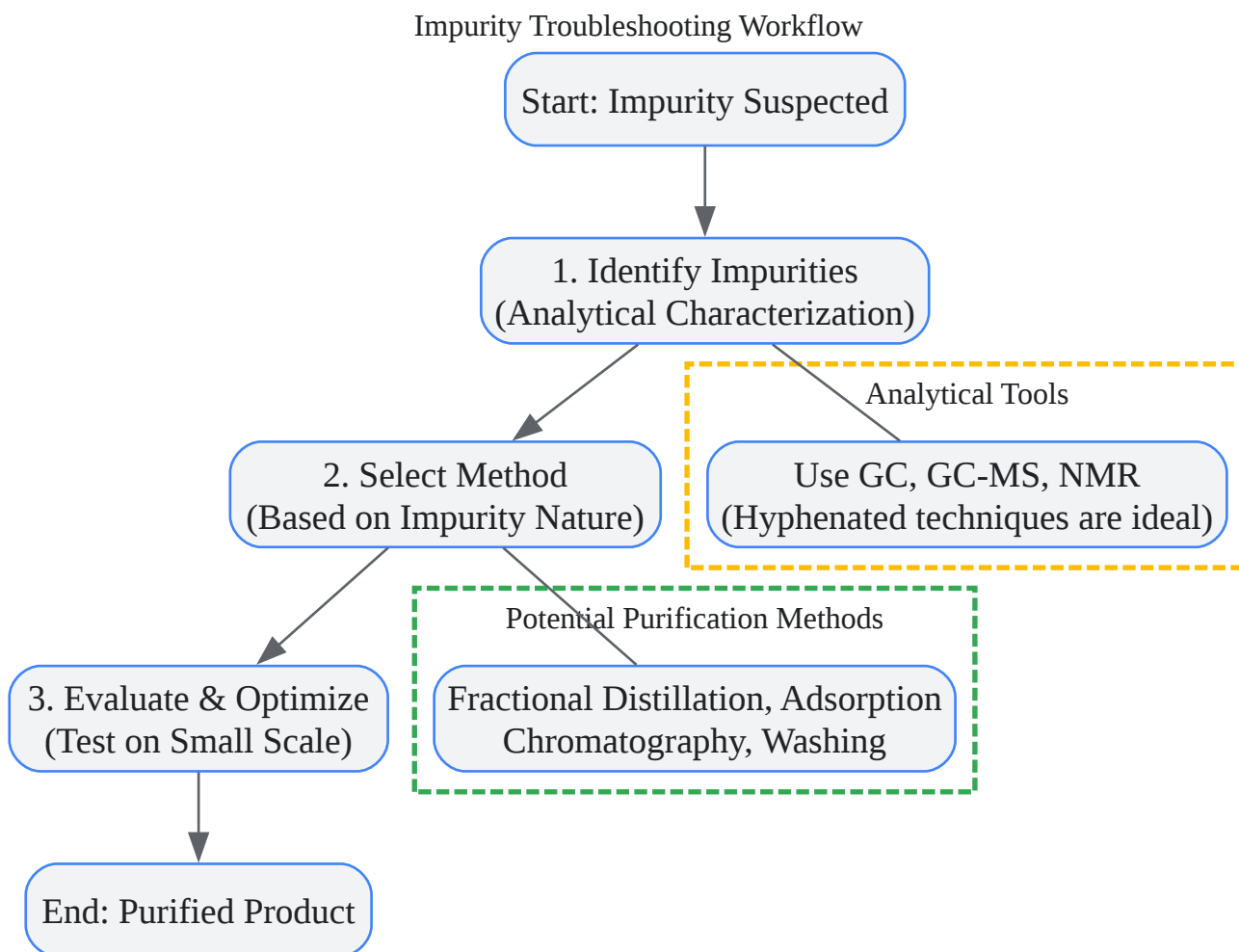
## Potential Purification Strategies and General Guidance

While direct methods for **2-Fluorobutane** are scarce, the following information and general principles can help you develop a purification protocol.

- **Synthesis as a Clue to Impurities:** One synthesis method for **2-Fluorobutane** involves the reaction of 2-butanol with methanesulfonyl fluoride in the presence of 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) [1]. Potential impurities could therefore include:
  - **Starting materials:** Unreacted 2-butanol.
  - **Reaction by-products:** DBU-related salts, methanesulfonate esters, or isomers of the desired product.
  - **Decomposition products:** **2-Fluorobutane**'s stability has been studied via gas chromatography, suggesting it can decompose under certain conditions [3].
- **A General Adsorption Technique:** A patent details a method for removing light **fluoroalkanes** from hydrocarbon streams, which could be adapted [4]. The process involves passing the mixture through a bed of solid adsorbents like:
  - **Silica gel or alumina**
  - **Strong cation exchange resins** with sulfonic acid groups [4] This technique relies on the differential adsorption of impurities versus the desired product.

## Suggested Experimental Workflow

To address your purification challenge, you could follow this general troubleshooting workflow. The diagram below outlines the key steps from identification to resolution.



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## Frequently Asked Questions (FAQs)

**Q1: What are the primary analytical techniques recommended for identifying impurities in volatile organics like 2-Fluorobutane?** For effective **impurity profiling**, hyphenated techniques are the gold standard. **Gas Chromatography coupled with Mass Spectrometry (GC/MS)** is particularly suitable for volatile compounds. These methods help detect, identify, and quantify organic impurities and residual solvents, which is crucial for meeting regulatory guidelines for pharmaceutical ingredients [5].

**Q2: My purification method isn't working. What should I investigate?**

- **Confirm the Impurity:** Re-analyze your crude product. Are the impurities what you assumed?

- **Check Method Purity:** Ensure your solvents and adsorbents are not introducing new contaminants [5].
- **Optimize Parameters:** For adsorption or chromatography, adjust variables like flow rate, bed height, or solvent polarity.
- **Consider Multiple Steps:** A single method may not be sufficient. A combination (e.g., a wash to remove one impurity, followed by distillation to isolate the product) is often necessary.

**Q3: Where can I find the reference NMR data for 2-Fluorobutane to confirm its purity?** The synthesis example in the search results provides the following reference NMR data for pure **2-Fluorobutane** [1]:

- **<sup>1</sup>H-NMR (CDCl<sub>3</sub>, TMS, δ ppm):** 0.88 (t, 3H), 1.17 (dq, 3H), 1.73 (m, 2H), 4.35 (m, 1H)
- **<sup>19</sup>F-NMR (CDCl<sub>3</sub>, CFC<sub>13</sub>, δ ppm):** -173 (m, F) Compare your sample's spectrum against this data.

## Key Recommendations for Your Research

Given the scarcity of specific information, here are actionable steps you can take:

- **Leverage Physical Properties:** The low boiling point of ~25°C makes **fractional distillation** or **preparative gas chromatography** a logical first purification attempt.
- **Adapt General Methods:** Seriously consider adapting the **adsorption technique** described in the US8093441B2 patent, as it is directly targeted at separating fluoroalkanes [4].
- **Prioritize Analytics:** Invest time in thorough analytical characterization (GC-MS, NMR) of your impure mixture before selecting a purification strategy. You cannot remove an impurity until you know what it is.

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## References

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4. US8093441B 2 - Removal of light fluoroalkanes from... - Google Patents [patents.google.com]

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